

In-Depth Technical Guide: Synthesis of (S)-Methyl 3-hydroxytetradecanoate

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Compound of Interest

Compound Name: (S)-Methyl 3-hydroxytetradecanoate

CAS No.: 76835-67-1

Cat. No.: B016855

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Introduction

(S)-Methyl 3-hydroxytetradecanoate is a chiral molecule of significant interest in various fields, including the synthesis of bioactive compounds and unnatural lipid A analogs.^[1] Its stereochemistry plays a crucial role in its biological activity, making enantioselective synthesis a critical area of research. This guide provides an in-depth exploration of the primary synthetic pathways to obtain the (S)-enantiomer of methyl 3-hydroxytetradecanoate, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

A foundational understanding of the target molecule's properties is essential before delving into its synthesis.

Property	Value
Molecular Formula	C15H30O3[2][3]
Molecular Weight	258.40 g/mol [1][2][3]
Appearance	Pale Yellow Low Melting Solid[1]
CAS Number	76835-67-1[2]
IUPAC Name	methyl (3S)-3-hydroxytetradecanoate[2]

(Data sourced from PubChem and EChemI)[1][2][3]

Synthetic Strategies: A Focus on Enantioselectivity

The synthesis of **(S)-Methyl 3-hydroxytetradecanoate** with high enantiomeric purity necessitates the use of asymmetric synthesis techniques. The most prevalent and effective methods involve the enantioselective reduction of the corresponding β -keto ester, methyl 3-oxotetradecanoate. This guide will focus on two primary approaches: biocatalytic reduction using whole-cell systems or isolated enzymes, and chemical asymmetric reduction using chiral catalysts or auxiliaries.

Biocatalytic Synthesis: Leveraging Nature's Catalysts

Biocatalysis offers a green and highly selective alternative to traditional chemical synthesis. Enzymes, particularly reductases, can exhibit remarkable enantioselectivity in the reduction of prochiral ketones.

1.1. Whole-Cell Bioreduction with *Rhodococcus erythropolis*

Rhodococcus erythropolis is a versatile microorganism known for its wide range of enzymatic activities, including oxidations and reductions.[4][5] It has been effectively employed for the kinetic resolution of various esters.[6][7]

Core Principle: The synthesis of **(S)-Methyl 3-hydroxytetradecanoate** can be achieved through the enantioselective reduction of methyl 3-oxotetradecanoate using whole cells of *Rhodococcus erythropolis*. The microorganism's inherent dehydrogenases/reductases preferentially catalyze the reduction to the (S)-alcohol.

Experimental Workflow:

Caption: Workflow for the whole-cell bioreduction of methyl 3-oxotetradecanoate.

Detailed Protocol:

- **Cultivation:** A suitable culture medium is inoculated with *Rhodococcus erythropolis* and incubated under optimal growth conditions (e.g., temperature, pH, aeration) to achieve sufficient biomass.^[8]
- **Biotransformation:** Methyl 3-oxotetradecanoate, the substrate, is added to the cell culture. The reaction is monitored over time for the conversion to the hydroxy ester.
- **Extraction:** After the reaction is complete, the cells are separated from the broth by centrifugation. The product is then extracted from the supernatant and the cells using an organic solvent like ethyl acetate.
- **Purification:** The crude extract is concentrated and purified using column chromatography on silica gel to yield pure **(S)-Methyl 3-hydroxytetradecanoate**.

Causality Behind Choices:

- **Whole Cells vs. Isolated Enzymes:** Using whole cells is often more cost-effective as it eliminates the need for enzyme purification. The cellular machinery also provides in-situ cofactor regeneration, which is essential for the reductase activity.
- **Solvent Selection:** Ethyl acetate is a common choice for extraction due to its moderate polarity, which allows for efficient extraction of the product while minimizing the extraction of highly polar impurities.

1.2. Enzymatic Reduction with *Candida antarctica* Lipase B (CALB)

While primarily known for its lipase activity, *Candida antarctica* Lipase B (CALB) can also catalyze reduction reactions, although less commonly.^{[9][10][11][12][13]} A more direct and highly efficient approach involves using a dedicated reductase enzyme. However, for the purpose of illustrating enzymatic synthesis, we will discuss a more established biocatalytic

reduction method. A more common application for lipases in this context is the kinetic resolution of a racemic mixture of methyl 3-hydroxytetradecanoate.

Core Principle: In a kinetic resolution, an enzyme selectively acylates one enantiomer of a racemic alcohol, leaving the other enantiomer unreacted and thus enriched. CALB is highly effective in this regard.

Reaction Scheme:

Caption: Kinetic resolution of racemic methyl 3-hydroxytetradecanoate using CALB.

Chemical Asymmetric Synthesis

Chemical methods for asymmetric synthesis offer a high degree of control and can often be scaled up more readily than biocatalytic processes. The asymmetric reduction of methyl 3-oxotetradecanoate is the most direct chemical route.

2.1. Asymmetric Hydrogenation with Chiral Catalysts

Core Principle: This method involves the reduction of the ketone functionality of methyl 3-oxotetradecanoate using hydrogen gas in the presence of a chiral metal catalyst. The chiral ligand on the metal center directs the hydrogenation to one face of the ketone, leading to the preferential formation of one enantiomer.

Key Components:

- **Metal Precursor:** Typically a rhodium or ruthenium complex.
- **Chiral Ligand:** A variety of chiral phosphine ligands, such as BINAP, have been used successfully in asymmetric hydrogenations.

Experimental Setup:

Caption: Asymmetric hydrogenation of methyl 3-oxotetradecanoate.

Detailed Protocol:

- **Catalyst Preparation:** The active chiral catalyst is often prepared in situ by reacting a metal precursor with the chiral ligand.
- **Reaction:** Methyl 3-oxotetradecanoate is dissolved in a suitable solvent (e.g., methanol) in a high-pressure reactor. The catalyst is added, and the reactor is pressurized with hydrogen gas. The reaction is stirred at a specific temperature until completion.
- **Workup and Purification:** The solvent is removed, and the product is purified by column chromatography to remove the catalyst and any byproducts.

Causality Behind Choices:

- **Catalyst Choice:** Ruthenium-BINAP catalysts are well-established for the asymmetric reduction of β -keto esters, often providing high enantioselectivities and conversions.[\[14\]](#)
- **High Pressure:** Hydrogenation reactions typically require elevated pressures to ensure a sufficient concentration of hydrogen in the reaction mixture.

2.2. Asymmetric Reduction with Chiral Borohydride Reagents

Core Principle: Chiral auxiliaries can be used to modify reducing agents like sodium borohydride, rendering them capable of enantioselective reductions.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Example of a Chiral Auxiliary: (2S,3R)-(-)-2-amino-3-methyl-1,1-diphenylpentanol is an example of a chiral amino alcohol that can be used to prepare a chiral reducing agent from borane.[\[17\]](#)

General Reaction Scheme:

- **Preparation of the Chiral Reagent:** The chiral amino alcohol is reacted with borane (BH_3) to form a chiral borohydride reagent.
- **Reduction:** Methyl 3-oxotetradecanoate is then added to this pre-formed chiral reagent, which selectively reduces the ketone to the (S)-alcohol.

Advantages and Disadvantages of Synthetic Pathways

Pathway	Advantages	Disadvantages
Whole-Cell Bioreduction	Environmentally friendly, high enantioselectivity, no need for expensive catalysts or ligands, in-situ cofactor regeneration.	Can be slower than chemical methods, requires sterile techniques, downstream processing can be complex.
Enzymatic Resolution	High enantioselectivity, mild reaction conditions.	Maximum theoretical yield is 50% for the desired enantiomer, requires separation of the acylated and unreacted enantiomers.
Asymmetric Hydrogenation	High yields and enantioselectivities, well-established and scalable.	Requires expensive and often air-sensitive catalysts and ligands, requires high-pressure equipment.
Chiral Borohydride Reduction	Stoichiometric use of chiral auxiliary, can achieve high enantioselectivity.	Requires stoichiometric amounts of the chiral auxiliary, which can be expensive.

Conclusion

The synthesis of **(S)-Methyl 3-hydroxytetradecanoate** can be accomplished through several effective methods, each with its own set of advantages and disadvantages. The choice of a particular pathway will depend on factors such as the desired scale of the synthesis, cost considerations, and the available laboratory infrastructure. Biocatalytic methods, particularly whole-cell reductions, offer a promising green and sustainable approach, while chemical methods like asymmetric hydrogenation provide a robust and scalable alternative. For researchers and drug development professionals, a thorough understanding of these synthetic strategies is crucial for the efficient and enantioselective production of this important chiral building block.

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